An In-depth Technical Guide to the Structure and Function of KRN2 Bromide

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Compound of Interest

Compound Name: *KRN2 bromide*

Cat. No.: *B2707585*

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Abstract

KRN2 bromide is a potent and selective inhibitor of the Nuclear Factor of Activated T-cells 5 (NFAT5), a key transcription factor implicated in inflammatory processes. This document provides a comprehensive overview of the chemical structure, mechanism of action, and biological activity of **KRN2 bromide**. It includes a plausible synthetic pathway, detailed experimental protocols for relevant biological assays, and a summary of its in vitro and in vivo efficacy. This guide is intended to serve as a valuable resource for researchers and professionals involved in the fields of immunology, inflammation, and drug development.

Chemical Structure and Properties

KRN2 bromide is a quaternary ammonium salt with a complex heterocyclic core. Its chemical and physical properties are summarized in the table below.

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Property	Value	Reference
Chemical Name	Benzo[g]-1,3-benzodioxolo[5,6-a]quinolizinium, 13-[(2-fluorophenyl)methyl]-5,6-dihydro-9,10-dimethoxy-, bromide (1:1)	
Molecular Formula	$C_{27}H_{23}BrFNO_4$	[1]
Molecular Weight	524.38 g/mol	[1]
CAS Number	1390654-28-0	[1]
Appearance	Light yellow to yellow solid	
Purity	≥98%	[1]
Solubility	Soluble in DMSO	

Mechanism of Action

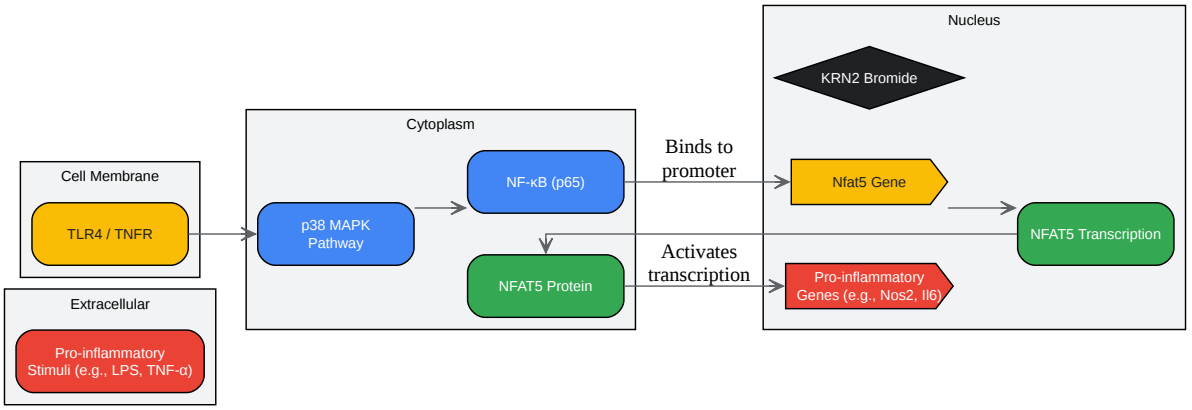
KRN2 bromide selectively inhibits the transcription factor NFAT5.[2] NFAT5, also known as Tonicity-responsive Enhancer-Binding Protein (TonEBP), plays a crucial role in cellular adaptation to hypertonic stress and in modulating immune responses. In the context of inflammation, NFAT5 activation leads to the expression of pro-inflammatory genes.

The inhibitory action of **KRN2 bromide** is highly specific. It has been shown to directly block the interaction between the p65 subunit of NF-κB and its DNA binding sequence within the promoter region of the Nfat5 gene. This prevents the transcription of NFAT5 and consequently suppresses the expression of downstream pro-inflammatory mediators such as inducible nitric oxide synthase (iNOS) and Interleukin-6 (IL-6). Notably, **KRN2 bromide** does not affect the hypertonicity-induced activation of NFAT5, indicating its selective action on the inflammatory signaling pathway.

Signaling Pathway of NFAT5 Inhibition by KRN2 Bromide

The following diagram illustrates the proposed mechanism of action of **KRN2 bromide** in the context of the NFAT5 signaling pathway in inflammatory conditions.

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Caption: **KRN2 bromide** inhibits NFAT5-mediated inflammation.

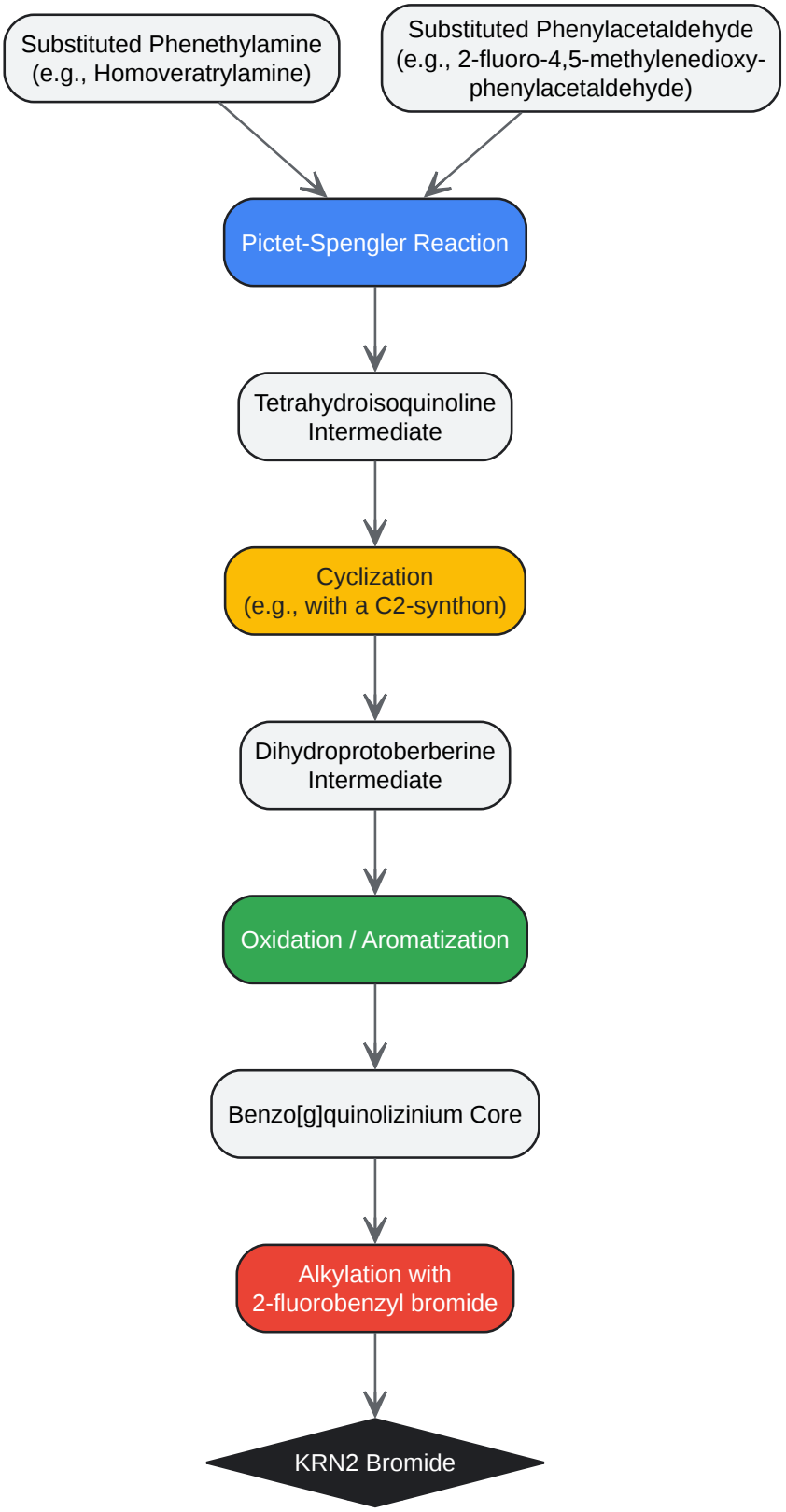
Synthesis of KRN2 Bromide

A detailed, step-by-step synthesis protocol for **KRN2 bromide** is not publicly available in the reviewed literature. However, based on its benzo[g]quinolizinium core, a plausible synthetic route can be proposed. The core structure is a member of the protoberberine alkaloid family. Established synthetic methodologies for this class of compounds, such as the Pictet-Spengler reaction, can be adapted for the synthesis of **KRN2 bromide**.

Proposed Synthetic Workflow

The following diagram outlines a potential synthetic workflow for **KRN2 bromide**, commencing with a substituted phenethylamine and a substituted phenylacetaldehyde, followed by cyclization and subsequent modifications.

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Caption: Proposed synthetic workflow for **KRN2 bromide**.

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Biological Activity and Efficacy

In Vitro Activity

KRN2 bromide is a highly potent inhibitor of NFAT5. The key quantitative measure of its in vitro activity is its half-maximal inhibitory concentration (IC_{50}).

Assay	Cell Line	Parameter	Value	Reference
NFAT5 Reporter Assay	RAW 264.7 macrophages	IC_{50}	0.1 µM	

In Vivo Efficacy

The anti-inflammatory properties of **KRN2 bromide** have been demonstrated in preclinical animal models of arthritis.

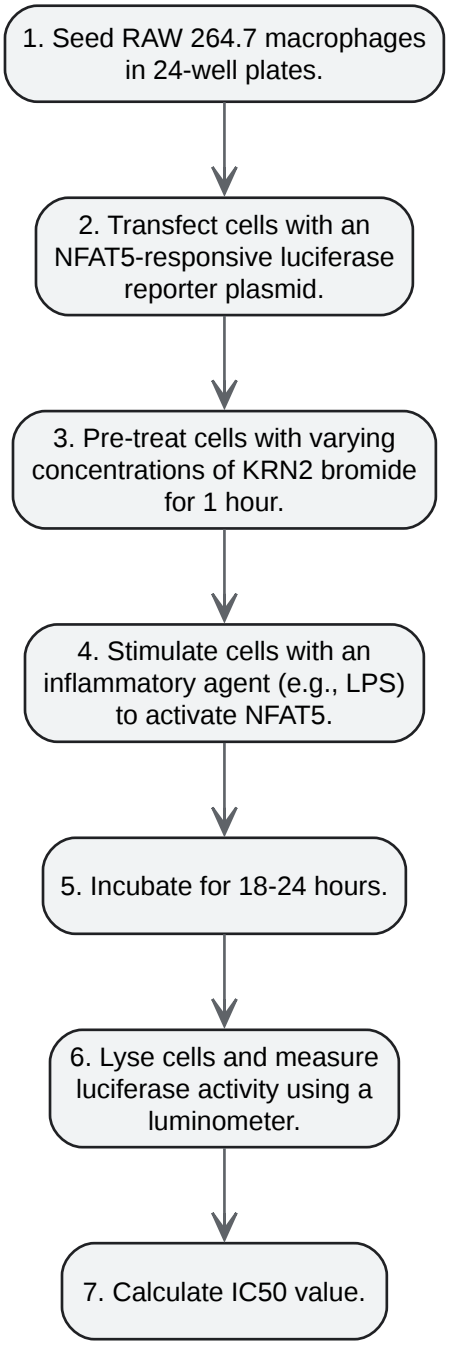
Animal Model	Treatment Protocol	Key Findings	Reference
Collagen-Induced Arthritis (CIA) in mice	3 mg/kg, intraperitoneal (i.p.) injection, daily	Significantly suppressed the clinical signs of arthritis, reduced pro-inflammatory cytokine production, and decreased macrophage infiltration in the joints.	
Adjuvant-Induced Arthritis (AIA) in mice	3 mg/kg, i.p. injection, daily for 2 weeks	Effectively suppressed the development of arthritis.	

Experimental Protocols

NFAT5 Reporter Gene Assay (Illustrative Protocol)

This protocol describes a general method for assessing the inhibitory activity of compounds on NFAT5 transcriptional activity.

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Caption: Experimental workflow for an NFAT5 reporter assay.

Detailed Steps:

- Cell Culture: RAW 264.7 macrophages are cultured in DMEM supplemented with 10% FBS and antibiotics at 37°C in a humidified 5% CO_2 incubator.

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- Transfection: Cells are seeded in 24-well plates and transfected with a reporter plasmid containing multiple copies of the NFAT5 response element upstream of a luciferase gene. A co-transfection with a Renilla luciferase plasmid can be used for normalization.
- Treatment: After 24 hours, the medium is replaced, and cells are pre-incubated with various concentrations of **KRN2 bromide** (or vehicle control) for 1 hour.
- Stimulation: Cells are then stimulated with an inflammatory agent such as Lipopolysaccharide (LPS) (e.g., 100 ng/mL) to induce NFAT5 activation.
- Incubation: The cells are incubated for an additional 18-24 hours.
- Luminometry: The cells are lysed, and the luciferase activity in the cell lysates is measured using a luminometer according to the manufacturer's instructions.
- Data Analysis: The relative luciferase activity is calculated by normalizing the firefly luciferase signal to the Renilla luciferase signal. The IC_{50} value is determined by plotting the percentage of inhibition against the log concentration of **KRN2 bromide** and fitting the data to a sigmoidal dose-response curve.

Collagen-Induced Arthritis (CIA) Mouse Model

This protocol provides a detailed methodology for inducing arthritis in mice to evaluate the in vivo efficacy of anti-inflammatory compounds like **KRN2 bromide**. This model shares many pathological and immunological features with human rheumatoid arthritis.

Materials:

- Male DBA/1J mice (8-10 weeks old)
- Bovine type II collagen (CII)
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- **KRN2 bromide**

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- Vehicle (e.g., saline, DMSO/PEG/Tween 80 formulation)

Procedure:

- Immunization (Day 0):
  - Emulsify bovine type II collagen (2 mg/mL) in Complete Freund's Adjuvant (CFA) containing 4 mg/mL Mycobacterium tuberculosis.
  - Administer 100 µL of the emulsion intradermally at the base of the tail of each mouse.
- Booster Immunization (Day 21):
  - Emulsify bovine type II collagen (2 mg/mL) in Incomplete Freund's Adjuvant (IFA).
  - Administer 100 µL of the emulsion intradermally at a site different from the initial immunization.
- Treatment:
  - Begin treatment with **KRN2 bromide** (e.g., 3 mg/kg, i.p.) or vehicle daily, starting from the day of the booster immunization or upon the first signs of arthritis.
- Clinical Assessment:
  - Monitor the mice daily for the onset and severity of arthritis.
  - Score each paw based on a scale of 0-4, where:
    - 0 = No evidence of erythema and swelling
    - 1 = Erythema and mild swelling confined to the tarsals or ankle joint
    - 2 = Erythema and mild swelling extending from the ankle to the tarsals
    - 3 = Erythema and moderate swelling extending from the ankle to metatarsal joints
    - 4 = Erythema and severe swelling encompass the ankle, foot, and digits, or ankylosis of the limb

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- The maximum clinical score per mouse is 16.

- Histological Analysis:
  - At the end of the study, euthanize the mice and collect the hind paws.
  - Fix the paws in 10% buffered formalin, decalcify, and embed in paraffin.
  - Section the joints and stain with Hematoxylin and Eosin (H&E) to assess inflammation, pannus formation, and bone erosion.

Pharmacokinetics

Specific pharmacokinetic data for **KRN2 bromide** is not available in the public domain. However, **KRN2 bromide** belongs to the protoberberine class of alkaloids. Generally, protoberberine alkaloids exhibit rapid absorption, slow elimination, and low oral bioavailability. They are known to have high tissue distribution, which may account for their pharmacological activity despite low plasma concentrations. Further studies are required to determine the specific pharmacokinetic profile of **KRN2 bromide**, including its absorption, distribution, metabolism, and excretion (ADME) properties.

Conclusion

KRN2 bromide is a promising selective inhibitor of NFAT5 with demonstrated in vitro potency and in vivo efficacy in preclinical models of inflammation. Its specific mechanism of action, targeting the NF-κB-mediated induction of NFAT5, offers a potential therapeutic advantage. While further studies are needed to fully elucidate its synthetic pathway and pharmacokinetic profile, the existing data strongly support its potential as a lead compound for the development of novel anti-inflammatory therapies. This technical guide provides a solid foundation for researchers and drug development professionals interested in exploring the therapeutic potential of **KRN2 bromide** and other NFAT5 inhibitors.

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